

Proper Disposal of Delta-Octalactone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *delta-Octalactone*

Cat. No.: *B1662039*

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Ensuring the safe and compliant disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the proper disposal of **delta-octalactone**, a common flavoring and fragrance agent, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential to minimize risks and ensure compliance with regulatory standards.

Safety and Handling Profile

Delta-octalactone is a colorless to pale yellow liquid with a creamy, coconut-like odor.[1][2]

While it is widely used, it is classified as a skin and eye irritant.[1] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[1] All handling should be conducted in a well-ventilated area.[1]

Quantitative Data Summary

For quick reference, the key physical and safety properties of **delta-octalactone** are summarized in the table below.

Property	Value	Source
Molecular Formula	C8H14O2	[2]
Molecular Weight	142.20 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	230 °C	[1]
Flash Point	110 °C (closed cup)	[1][2]
Specific Gravity	0.997 - 1.002 @ 20°C	[2]
Solubility	Insoluble in water; soluble in ethanol and organic solvents	[1]

Disposal Protocol

The disposal of **delta-octalactone** must be carried out in a manner that prevents its release into the environment and complies with all applicable federal, state, and local regulations.[3][4] [5] While some safety data sheets (SDS) state that **delta-octalactone** does not meet the criteria for classification as a hazardous substance[6], it is best practice to handle and dispose of it as chemical waste, particularly in a laboratory setting.

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect waste **delta-octalactone** in a dedicated, properly labeled, and sealed container. The container should be compatible with the chemical.
 - Do not mix **delta-octalactone** with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Labeling:
 - Clearly label the waste container with "Waste **Delta-Octalactone**" and any other information required by your institution, such as the chemical formula and hazard warnings (e.g., "Irritant").

- Storage:
 - Store the waste container in a designated, well-ventilated, and cool, dry area away from incompatible materials such as strong oxidizing agents, acids, and bases.[1]
- Arrange for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office or the designated hazardous waste management provider to schedule a pickup. Do not dispose of **delta-octalactone** down the drain or in regular trash.[1]

Accidental Release Measures

In the event of a spill, the following steps should be taken:

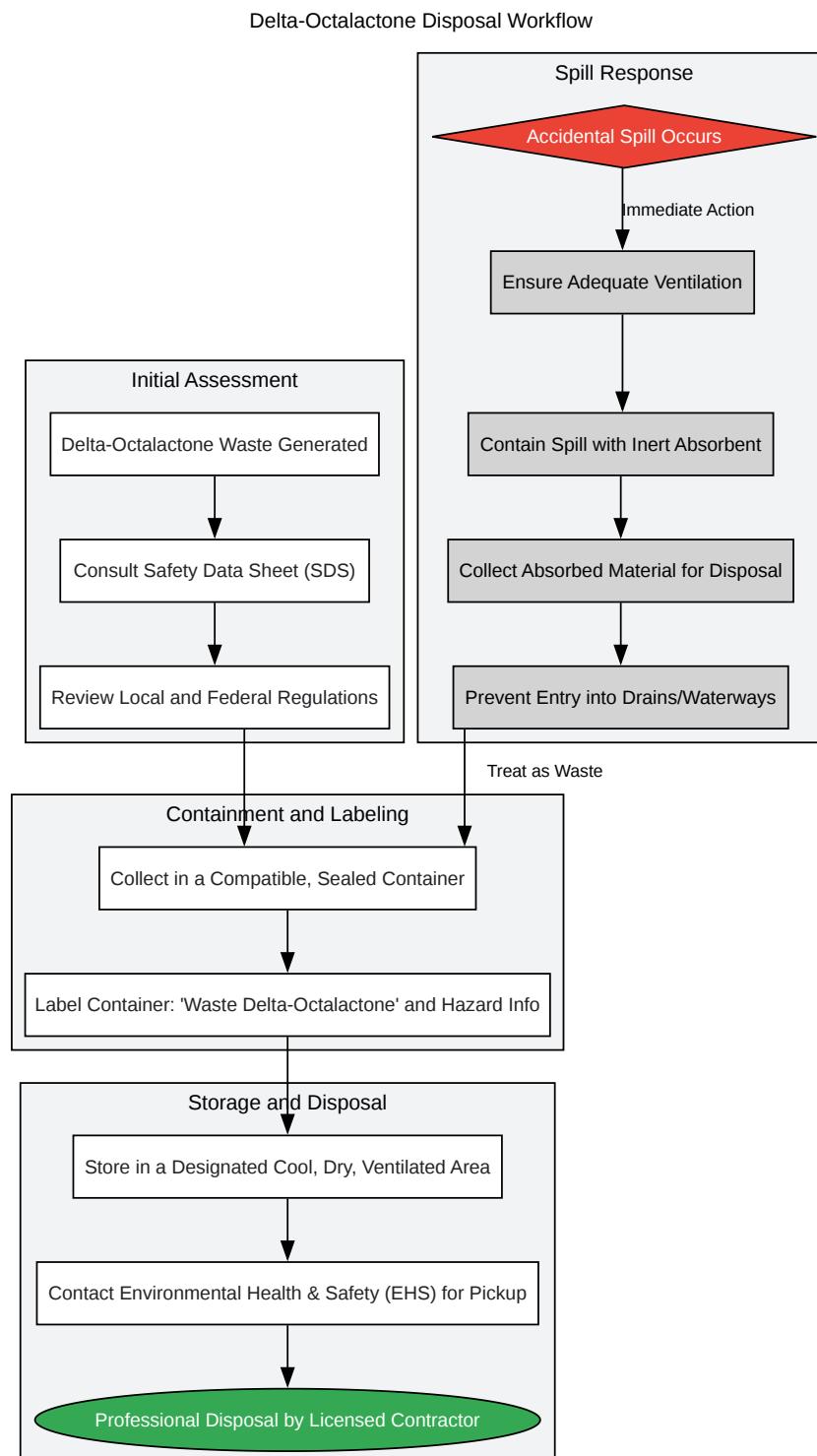
- Ensure Proper Ventilation: Immediately ensure the area is well-ventilated.[1]
- Contain the Spill: Use an inert absorbent material such as sand, earth, or vermiculite to contain the spill.[1][6]
- Collect the Absorbed Material: Carefully collect the absorbed material into a suitable container for disposal.[1]
- Clean the Area: Clean the spill area thoroughly.
- Prevent Environmental Contamination: Prevent the spilled material from entering drains and waterways.[1][6]

Regulatory Framework

In the United States, the management of hazardous waste is primarily governed by the Resource Conservation and Recovery Act (RCRA), which is implemented by the Environmental Protection Agency (EPA).[3][4] Many states have their own, often more stringent, regulations.[3][5] It is the responsibility of the waste generator to determine if a waste is hazardous and to manage it accordingly.[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **delta-octalactone**.



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Caption: Workflow for the safe disposal of **delta-octalactone**.

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